

# Navigating the Safe Handling of 1-Bromo-2-chlorobenzene: A Comprehensive Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Bromo-2-chlorobenzene

Cat. No.: B7723601

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For Immediate Reference: Essential Safety and Operational Protocols

This document provides crucial safety and logistical information for the handling and disposal of **1-Bromo-2-chlorobenzene**, a key intermediate in various organic synthesis processes. Adherence to these guidelines is paramount for ensuring the safety of all laboratory personnel and minimizing environmental impact. This guide is intended for researchers, scientists, and professionals in drug development.

## Personal Protective Equipment (PPE)

When handling **1-Bromo-2-chlorobenzene**, a comprehensive personal protective equipment strategy is essential to prevent exposure. The following table summarizes the required PPE.

Protection Type	Specific Requirements	Rationale
Eye and Face Protection	Chemical splash goggles meeting EN 166 (EU) or NIOSH (US) standards. A face shield should be worn over goggles when there is a risk of splashing.[1]	Protects against splashes and vapors that can cause serious eye irritation.[1]
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene, or Viton) must be worn. Gloves should be inspected prior to use and changed immediately upon contamination.[1]	Prevents skin contact, which can cause skin irritation.[1]
Body Protection	A flame-resistant lab coat, fully buttoned, with long sleeves. Long pants and closed-toe, closed-heel shoes are mandatory. For larger quantities or increased splash potential, a chemical-resistant apron or suit is recommended.	Protects skin from exposure to the chemical.
Respiratory Protection	All handling of 1-Bromo-2-chlorobenzene must be conducted in a well-ventilated chemical fume hood to avoid inhalation of vapors.[1] If engineering controls are not sufficient or if irritation is experienced, a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors should be used.[1]	Prevents respiratory tract irritation.[1]

## Quantitative Data Summary

The following table provides a summary of the key physical and chemical properties of **1-Bromo-2-chlorobenzene** for easy reference.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrCl[2][3]
Molecular Weight	191.45 g/mol [2]
Appearance	Clear, colorless to yellow-orange liquid[1][3]
Boiling Point	204 °C[1][4][5]
Melting Point	-12.3 °C[4]
Density	1.638 g/mL at 25 °C[3]
Flash Point	70 °C (158 °F)[6]
Occupational Exposure Limits (OELs)	No data available[1][5][7]

## Operational Plan for Safe Handling

A systematic approach is crucial for the safe handling of **1-Bromo-2-chlorobenzene** in a laboratory setting. The following step-by-step operational plan should be strictly followed.

### 1. Preparation:

- **Verify Fume Hood Function:** Ensure the chemical fume hood is functioning correctly before commencing any work.
- **Locate Safety Equipment:** Confirm the location and accessibility of the nearest safety shower and eyewash station.
- **Prepare Spill Kit:** Have a spill kit readily available that is appropriate for halogenated organic compounds. This should include an inert absorbent material like sand or vermiculite.
- **Don Personal Protective Equipment (PPE):** Put on all required PPE as detailed in the table above.

## 2. Chemical Handling (Inside a Chemical Fume Hood):

- Weighing and Transferring: Conduct all weighing and transferring of **1-Bromo-2-chlorobenzene** within the fume hood to minimize the risk of vapor inhalation. Use appropriate glassware and techniques to avoid splashing.
- Performing Reactions: Keep all reaction vessels containing **1-Bromo-2-chlorobenzene** within the fume hood. Ensure the setup is secure and stable.

## 3. Post-Handling and Decontamination:

- Clean Glassware: Thoroughly decontaminate all glassware that has been in contact with **1-Bromo-2-chlorobenzene** using an appropriate solvent, followed by washing with soap and water.
- Wipe Down Work Area: Clean the work surface inside the fume hood to remove any potential contamination.
- Hand Washing: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.

# Disposal Plan

Proper disposal of **1-Bromo-2-chlorobenzene** and its contaminated materials is critical to prevent environmental contamination and comply with regulations.

## 1. Waste Segregation:

- Collect all waste containing **1-Bromo-2-chlorobenzene**, including unused product, reaction residues, and contaminated materials (e.g., gloves, absorbent pads), in a dedicated, properly labeled, and sealed container for halogenated organic waste.[8]

## 2. Waste Storage:

- Store the sealed hazardous waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated, away from incompatible materials.

## 3. Professional Disposal:

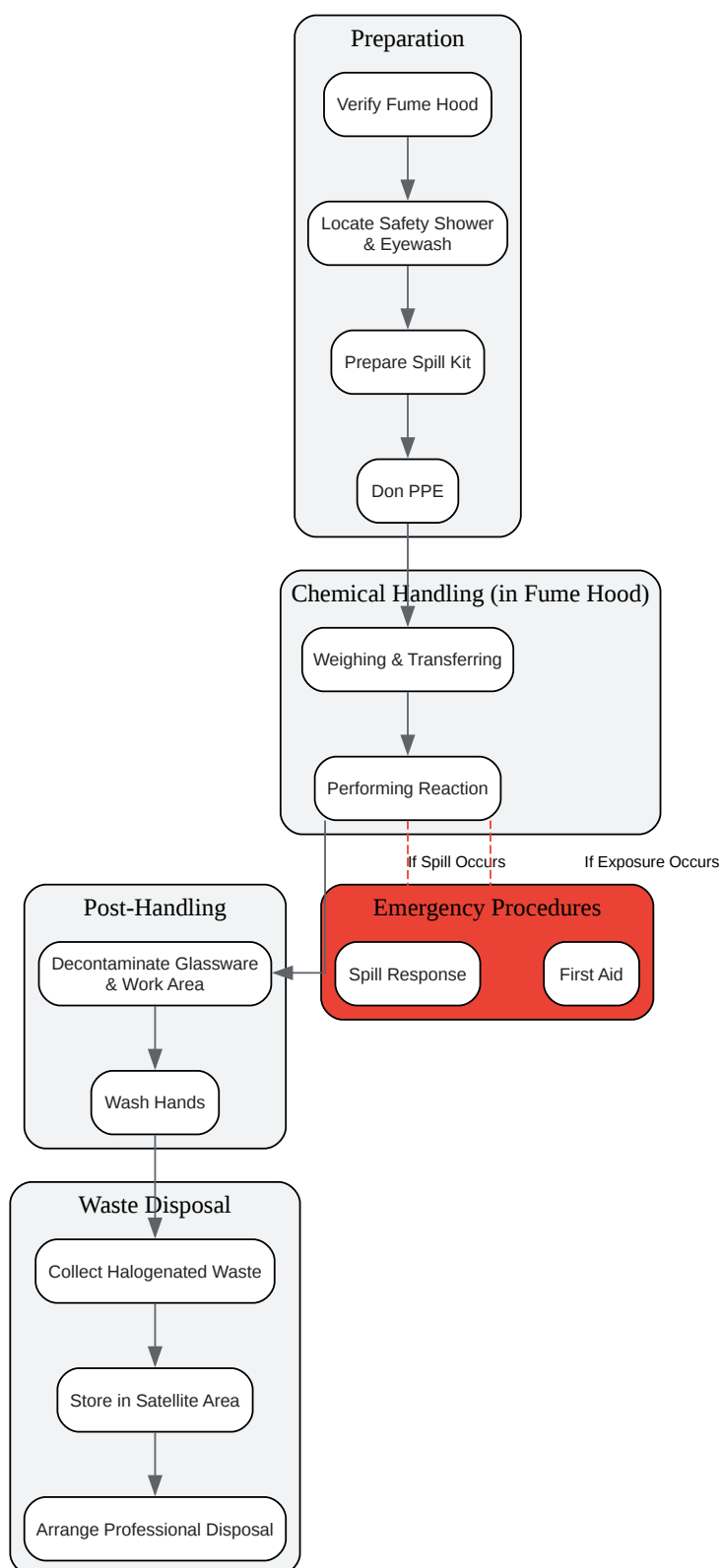
- Arrange for the disposal of the hazardous waste through a licensed and certified environmental disposal service.
- The preferred method of disposal for halogenated organic compounds is incineration in a chemical incinerator equipped with an afterburner and scrubber.[9]

## First Aid Measures

In the event of exposure to **1-Bromo-2-chlorobenzene**, immediate action is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Workflow for Safe Handling of 1-Bromo-2-chlorobenzene



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Caption: Workflow for the safe handling of **1-Bromo-2-chlorobenzene**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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